

# Application Notes and Protocols for Ivalin in In Vitro Cell Culture Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ivalin*

Cat. No.: *B1214184*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ivalin** is a sesquiterpene lactone isolated from *Carpesium divaricatum* that has demonstrated significant anti-cancer properties in preclinical studies. Its primary mechanism of action is the disruption of microtubule dynamics, leading to cell cycle arrest at the G2/M phase and subsequent induction of apoptosis. These application notes provide detailed protocols for utilizing **Ivalin** in in vitro cell culture studies to assess its cytotoxic and mechanistic effects.

## Data Presentation: Ivalin IC50 Values

The half-maximal inhibitory concentration (IC50) is a critical measure of a drug's potency. The following table summarizes the IC50 values of **Ivalin** in various human hepatocellular carcinoma cell lines and a normal human liver cell line after 48 hours of treatment.<sup>[1][2][3]</sup> It is important to note that IC50 values can vary depending on the cell line, assay conditions, and incubation time.

Cell Line	Cancer Type	IC50 (μM) at 48h
HepG-2	Hepatocellular Carcinoma	5.45 ± 0.13
SMMC-7721	Hepatocellular Carcinoma	4.34 ± 0.10
Hu-7	Hepatocellular Carcinoma	13.01 ± 0.42
Plc-prf-5	Hepatocellular Carcinoma	11.33 ± 1.00
HL7702	Normal Liver	25.86 ± 0.87

Data for breast cancer cell lines MCF-7 and MDA-MB-231 are not readily available in the reviewed literature, although **Ivalin** has been shown to inhibit their proliferation, migration, and invasion.[\[4\]](#)

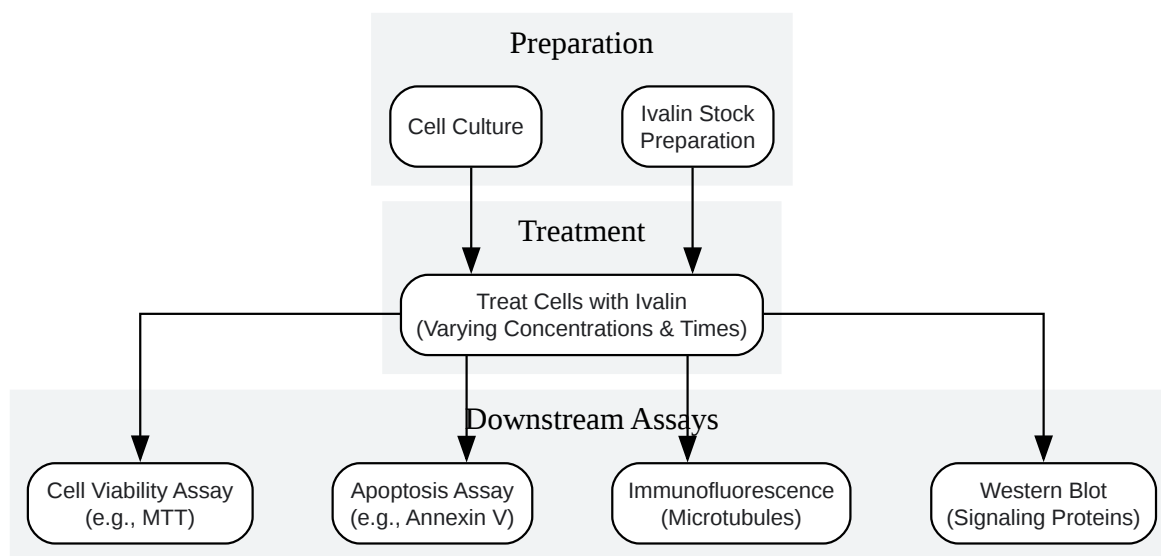
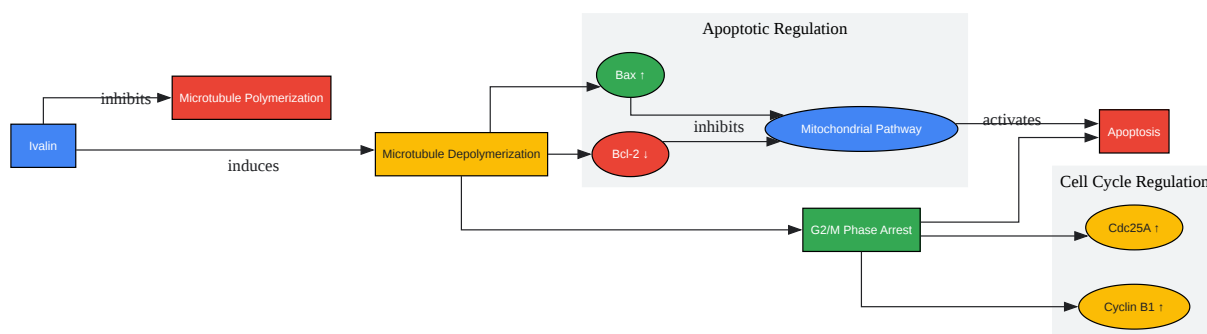
Time-Dependent Cytotoxicity of **Ivalin** in SMMC-7721 Cells[\[1\]](#)

Incubation Time	IC50 (μM)
24 hours	7.39 ± 0.36
48 hours	4.34 ± 0.10
72 hours	2.27 ± 0.13

## Mechanism of Action: Microtubule Depolymerization and Apoptosis Induction

**Ivalin** exerts its anti-cancer effects by disrupting the cellular microtubule network. By inhibiting tubulin polymerization, **Ivalin** leads to microtubule depolymerization, which in turn triggers a cascade of cellular events culminating in apoptosis.

## Signaling Pathway of Ivalin-Induced G2/M Arrest and Apoptosis



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cytotoxicity of synthetic derivatives against breast cancer and multi-drug resistant breast cancer cell lines: a literature-based perspective study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. The Novel Nature Microtubule Inhibitor Ivalin Induces G2/M Arrest and Apoptosis in Human Hepatocellular Carcinoma SMMC-7721 Cells In Vitro - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Embelin inhibits proliferation, induces apoptosis and alters gene expression profiles in breast cancer cells - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Ivalin Inhibits Proliferation, Migration and Invasion by Suppressing Epithelial Mesenchymal Transition in Breast Cancer Cells - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes and Protocols for Ivalin in In Vitro Cell Culture Studies]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1214184#ivalin-dosage-for-in-vitro-cell-culture-studies>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)